

# ENMD-1068 hydrochloride solubility issues and solutions

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## Compound of Interest

Compound Name: ENMD-1068 hydrochloride

Cat. No.: B10824553

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## Technical Support Center: ENMD-1068 Hydrochloride

This guide provides researchers, scientists, and drug development professionals with essential information regarding the solubility and handling of **ENMD-1068 hydrochloride**.

## Frequently Asked Questions (FAQs) & Troubleshooting

**Q1:** What is the recommended solvent for creating a stock solution of **ENMD-1068 hydrochloride**?

**A:** For high concentration stock solutions, Dimethyl Sulfoxide (DMSO) is recommended. **ENMD-1068 hydrochloride** is highly soluble in DMSO, reaching up to 200 mg/mL.<sup>[1]</sup> For aqueous-based assays, water (H<sub>2</sub>O) can also be used, with a solubility of up to 100 mg/mL.<sup>[1]</sup>

**Q2:** I'm having trouble dissolving **ENMD-1068 hydrochloride** in my chosen solvent. What steps can I take?

**A:** If you encounter solubility issues, follow these troubleshooting steps:

- **Use Ultrasonic Agitation:** Sonication is recommended to aid dissolution in both DMSO and water.<sup>[1]</sup>

- Gentle Warming: If precipitation occurs, gentle warming of the solution can help dissolve the compound.
- Use Fresh Solvent: The hygroscopic nature of DMSO (its tendency to absorb moisture from the air) can significantly impact the solubility of the product. It is highly recommended to use newly opened, anhydrous DMSO for the best results.<sup>[1]</sup>

Q3: Can I prepare a stock solution in water for my cell culture experiments?

A: Yes, a stock solution can be prepared in water. However, if you choose water as the solvent for your stock solution, it is crucial to filter and sterilize it using a 0.22 µm filter before adding it to your cell culture media or using it in experiments.<sup>[1]</sup>

Q4: How should I store **ENMD-1068 hydrochloride** powder and its stock solutions?

A: Proper storage is critical to maintain the compound's stability.

- Powder: Store the solid compound at 4°C under nitrogen.
- Stock Solutions: Once prepared, aliquot the solution into single-use vials to prevent degradation from repeated freeze-thaw cycles.<sup>[1]</sup> Store these aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.<sup>[1]</sup> It is recommended to store solutions under a nitrogen atmosphere.<sup>[1]</sup>

Q5: My DMSO stock solution appears cloudy after storage. What should I do?

A: Cloudiness or precipitation upon freezing is common for high-concentration stock solutions. Before use, bring the vial to room temperature and ensure the compound is fully redissolved. Gentle warming and vortexing or sonication can be used to bring any precipitate back into solution.

## Solubility Data

The following table summarizes the solubility of **ENMD-1068 hydrochloride** in common laboratory solvents.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	200 mg/mL	625.25 mM	Ultrasonic agitation is needed. Use of new, anhydrous DMSO is recommended. <a href="#">[1]</a>
H <sub>2</sub> O	100 mg/mL	312.63 mM	Ultrasonic agitation is needed. <a href="#">[1]</a>

## Detailed Experimental Protocol: Preparation of a 100 mM DMSO Stock Solution

This protocol outlines the steps to prepare a 100 mM stock solution of **ENMD-1068 hydrochloride** (Molecular Weight: 319.85 g/mol ) in DMSO.

Materials:

- **ENMD-1068 hydrochloride** powder
- Anhydrous, new bottle of DMSO
- Sterile, conical-bottom polypropylene tube
- Vortex mixer
- Water bath sonicator
- Pipettes and sterile filter tips

Procedure:

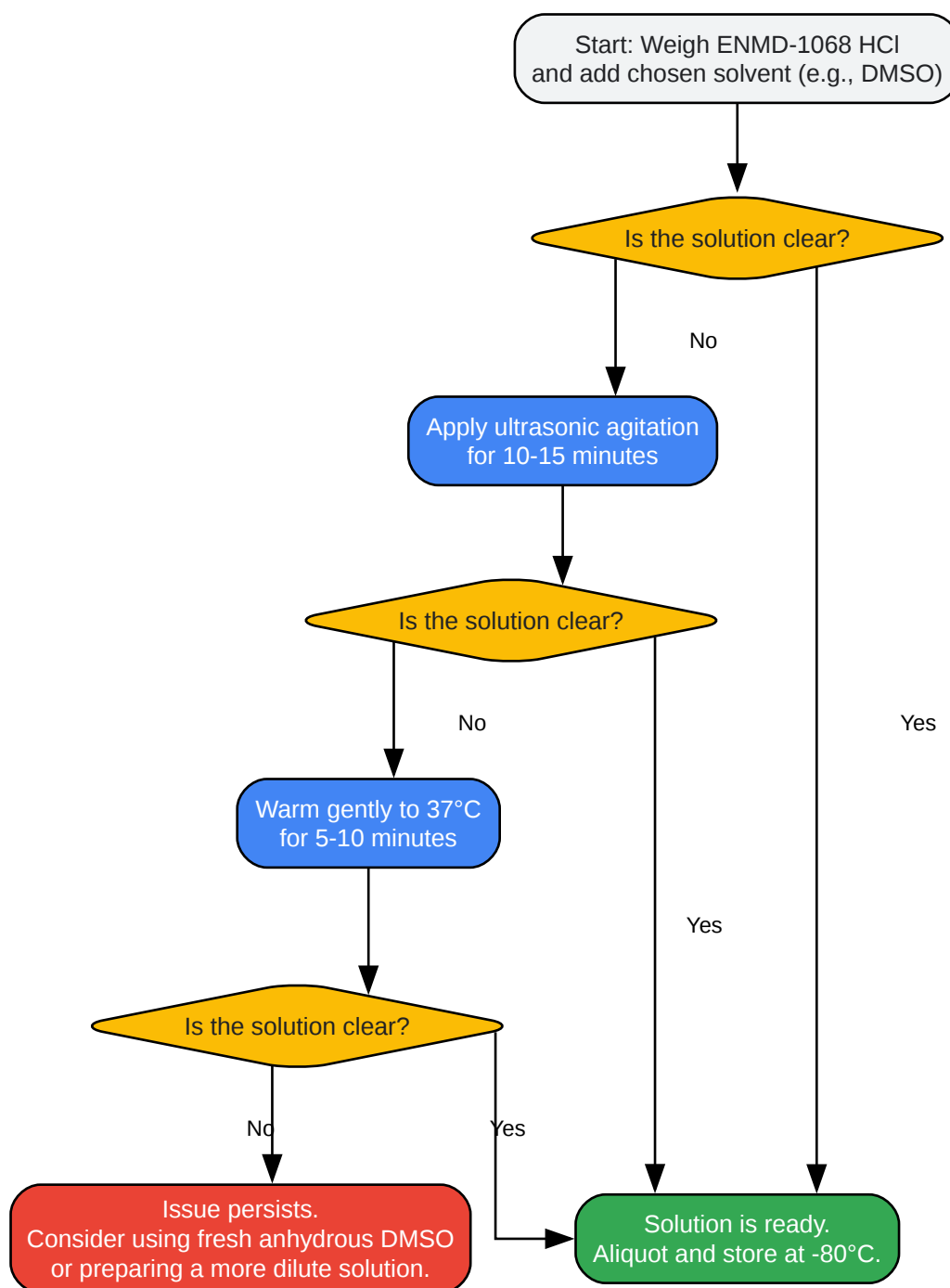
- Equilibrate: Allow the vial of **ENMD-1068 hydrochloride** powder to warm to room temperature before opening to prevent condensation.

- Weighing: Accurately weigh the desired amount of **ENMD-1068 hydrochloride** powder. For example, to prepare 1 mL of a 100 mM solution, you would need 31.985 mg.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the tube containing the powder.
- Dissolution:
  - Vortex the tube for 1-2 minutes to mix.
  - Place the tube in a water bath sonicator and sonicate for 10-15 minutes. Check for complete dissolution.
  - If particulates remain, gentle warming (e.g., in a 37°C water bath) for 5-10 minutes combined with further vortexing may be required.
- Aliquot and Storage: Once the compound is fully dissolved, dispense the stock solution into smaller, single-use, sterile cryovials. Store immediately at -80°C.

## Visual Guides

### Troubleshooting Workflow for Solubility Issues

The following diagram illustrates the decision-making process when encountering solubility challenges with **ENMD-1068 hydrochloride**.

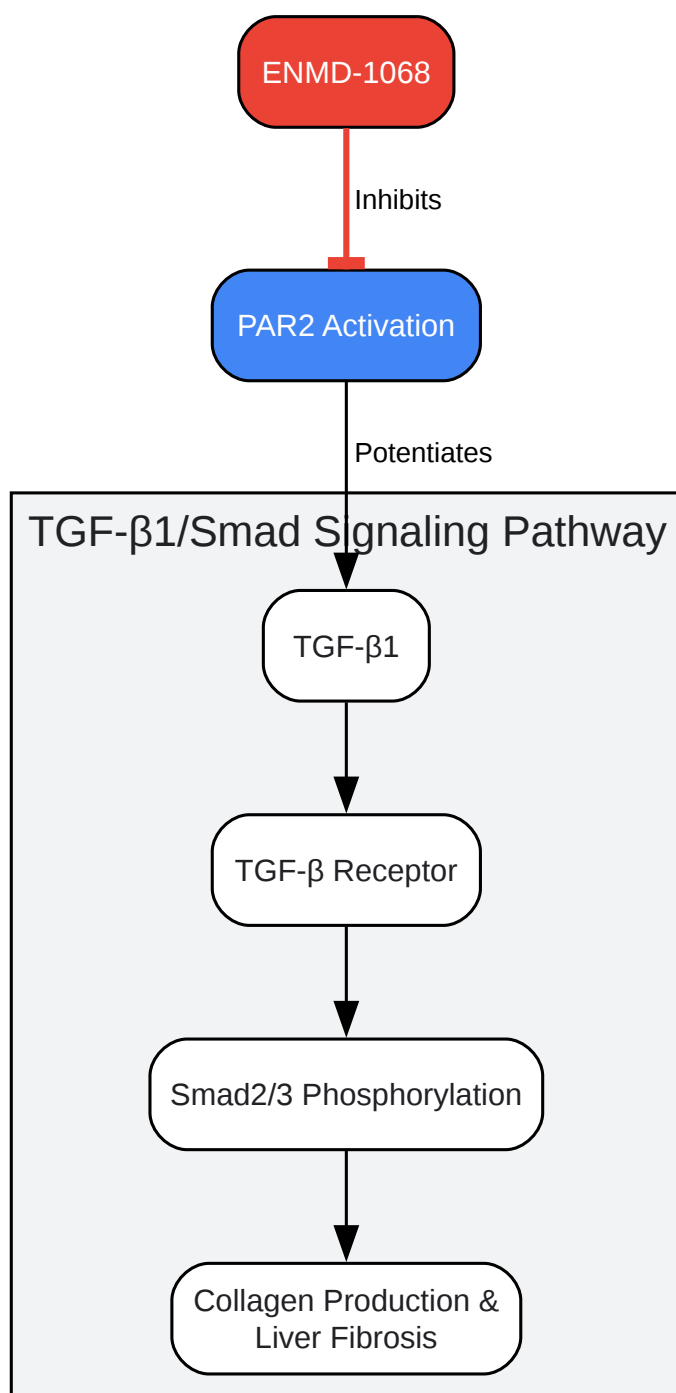


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Caption: Troubleshooting workflow for dissolving **ENMD-1068 hydrochloride**.

## Signaling Pathway Inhibition by ENMD-1068

ENMD-1068 is a selective antagonist of Protease-Activated Receptor 2 (PAR2). Its mechanism involves blocking downstream signaling cascades, such as the TGF- $\beta$ 1/Smad pathway, which is crucial in processes like liver fibrosis.<sup>[1][2]</sup>



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Caption: Simplified diagram of ENMD-1068 inhibiting PAR2-mediated signaling.

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## References

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